

Stability and degradation of 2-Bromo-4-nitroaniline under different conditions

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Compound of Interest

Compound Name: 2-Bromo-4-nitroaniline

Cat. No.: B050497

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2-Bromo-4-nitroaniline Stability & Degradation: A Technical Guide

Welcome to the technical support center for **2-Bromo-4-nitroaniline**. This guide is designed for researchers, scientists, and professionals in drug development who utilize this compound in their work. Here, we address common questions and troubleshooting scenarios related to its stability and degradation, providing expert insights and actionable protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for 2-Bromo-4-nitroaniline?

For optimal stability, **2-Bromo-4-nitroaniline** should be stored at room temperature (20-25°C) in a tightly sealed container.^{[1][2]} Several suppliers recommend storage in a cool, dark place, with temperatures below 15°C being ideal to minimize potential degradation over extended periods. The key is to protect it from heat, light, and moisture.

Q2: Is 2-Bromo-4-nitroaniline stable under standard laboratory conditions?

Yes, the compound is generally considered stable under normal, recommended storage and handling conditions.^{[3][4]} However, like many nitroaromatic compounds, its stability can be compromised by exposure to high energy sources such as UV light or elevated temperatures.

Q3: How sensitive is **2-Bromo-4-nitroaniline** to light?

While specific photodecomposition studies are not extensively published, nitroaromatic compounds are often susceptible to degradation upon exposure to UV light. It is best practice to handle the solid and solutions of **2-Bromo-4-nitroaniline** in a manner that minimizes light exposure. Use amber vials or wrap containers in aluminum foil, and avoid leaving them on the benchtop under direct sunlight or laboratory lighting for extended periods. A related compound, 2-Bromo-6-chloro-4-nitroaniline, is specifically recommended to be stored protected from light.
[5]

Q4: What chemical incompatibilities should I be aware of?

2-Bromo-4-nitroaniline should not be stored or mixed with strong oxidizing agents, strong acids, acid chlorides, or reducing agents, as these can initiate vigorous or uncontrolled reactions.[6]

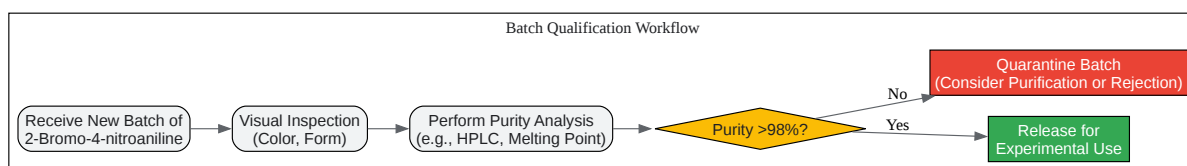
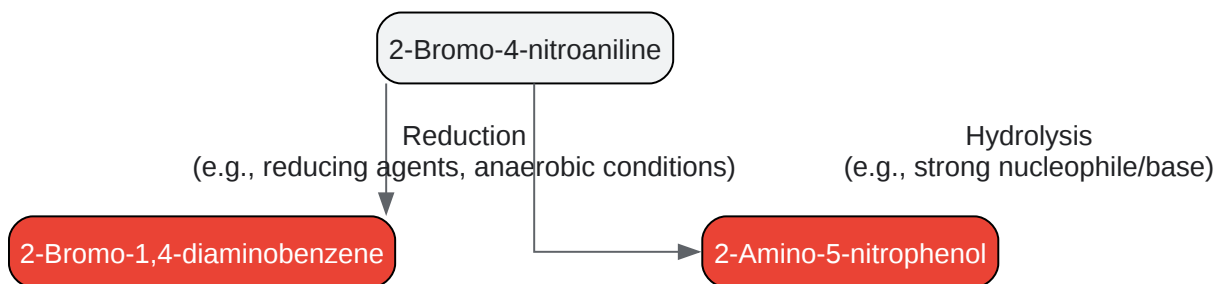
Q5: What are the likely degradation pathways for this molecule?

While specific degradation pathways for **2-Bromo-4-nitroaniline** are not detailed in the available literature, we can infer potential routes based on its structure and the known reactivity of similar compounds like 2-chloro-4-nitroaniline.[7][8][9]

Two primary degradation pathways are plausible:

- **Reduction of the Nitro Group:** The nitro group is susceptible to reduction, which can occur under anaerobic conditions in the presence of certain microorganisms or chemical reducing agents.[8][9] This would transform the nitro group ($-\text{NO}_2$) into an amino group ($-\text{NH}_2$), yielding 2-bromo-1,4-diaminobenzene.
- **Hydrolytic or Nucleophilic Displacement of Bromine:** The bromine atom attached to the aromatic ring could be displaced by a nucleophile. This is generally less likely under neutral conditions but can be facilitated by strong bases or specific catalytic conditions.

The following diagram illustrates these potential degradation routes.



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